

An In-depth Technical Guide to the Physical Properties of Butyl Methacrylate

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Compound of Interest

Compound Name: Butyl methacrylate

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This technical guide provides a comprehensive overview of the core physical properties of **butyl methacrylate**, a monomer widely utilized in the synthesis of polymers for various applications, including in the pharmaceutical and medical device industries. This document offers detailed data, experimental methodologies, and a logical workflow for property determination to support research and development activities.

Core Physical Properties

Butyl methacrylate is a colorless liquid with a characteristic ester-like odor.^[1] It is primarily used in the production of polymers and resins for coatings, adhesives, and as an additive in oils.^[2] Understanding its physical properties is crucial for its proper handling, storage, and application in various scientific and industrial processes.

Quantitative Data Summary

The boiling point and density of **butyl methacrylate** are fundamental physical constants that are critical for its characterization and use in controlled experimental and manufacturing settings. The table below summarizes these properties from various sources.

Physical Property	Value	Conditions
Boiling Point	160 °C (433 K)	-
162-165 °C	at 1013 hPa	Standard state (25 °C, 100 kPa)
163 °C	at 1013 hPa	
Density	0.8936 g/cm ³	
0.894 g/mL	at 25 °C	
0.89 g/cm ³	at 20 °C	

Note: The reported values may vary slightly between sources due to minor differences in experimental conditions and purity of the substance.

Experimental Protocols

The determination of the boiling point and density of a liquid like **butyl methacrylate** can be achieved through several established laboratory methods. The following are detailed methodologies for these key experiments.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

a) Distillation Method

This method is suitable when a purification of the liquid is also desired.

- **Apparatus:** A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, a thermometer, and a heat source (e.g., a heating mantle or sand bath).
- **Procedure:**

- A sample of **butyl methacrylate** (at least 5 mL) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is distilling.
- The liquid is heated to a boil.
- As the vapor condenses and collects in the receiving flask, the temperature is monitored.
- The temperature at which the liquid is actively distilling and the temperature reading on the thermometer stabilizes is recorded as the boiling point.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

b) Reflux Method

This method is useful for determining the boiling point of a smaller volume of liquid.

- Apparatus: A round-bottomed flask, a condenser, a thermometer, and a heat source.
- Procedure:
 - Approximately 5 mL of **butyl methacrylate** and a boiling chip are placed in the round-bottomed flask.
 - The condenser is attached vertically to the flask.
 - The thermometer is inserted through the top of the condenser, with the bulb positioned in the vapor phase above the boiling liquid.
 - The liquid is heated to a rolling boil, allowing the vapor to travel up into the condenser and the condensed liquid to return to the flask.
 - The stable temperature reading on the thermometer is recorded as the boiling point.

c) Thiele Tube Method

This microscale method is ideal for very small sample quantities.

- Apparatus: A Thiele tube, a thermometer, a small test tube, a capillary tube (sealed at one end), a rubber band, and a heat source (Bunsen burner or micro-burner).
- Procedure:
 - A small amount of **butyl methacrylate** is placed in the small test tube.
 - The capillary tube is placed inside the test tube with the open end down.
 - The test tube is attached to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the Thiele tube containing a high-boiling mineral oil.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

2. Determination of Density

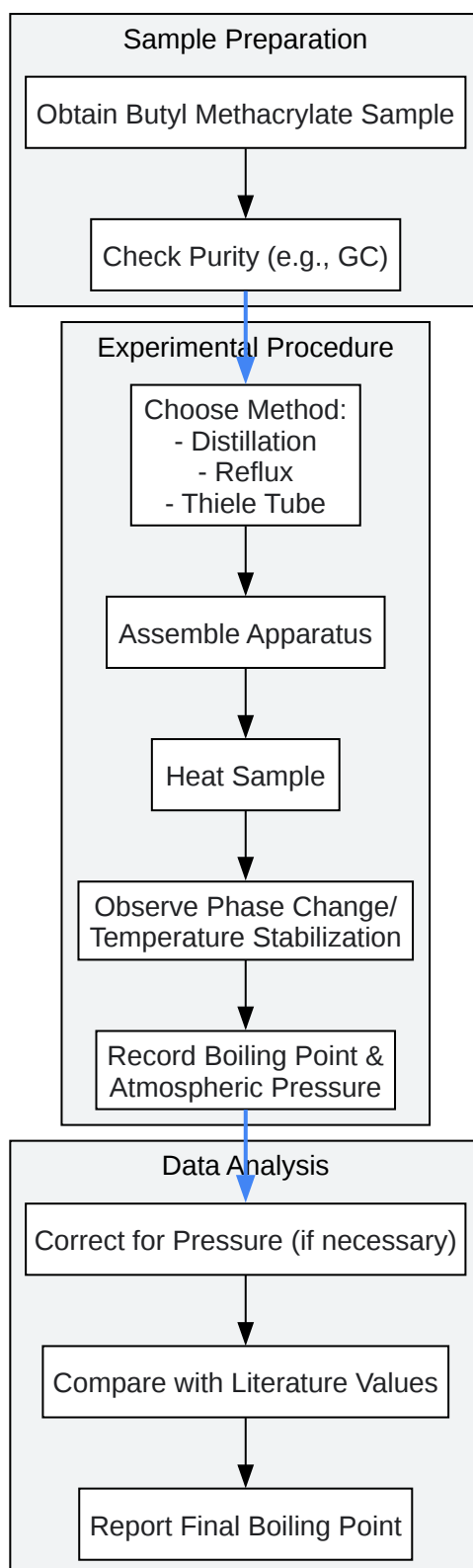
Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance, and a constant temperature water bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately measured on the analytical balance.
 - The pycnometer is filled with **butyl methacrylate**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.

- The filled pycnometer is placed in a constant temperature water bath (e.g., at 20°C or 25°C) until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, dried, and its mass is measured.
- The mass of the **butyl methacrylate** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the **butyl methacrylate** by the known volume of the pycnometer.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point of **butyl methacrylate**.



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Caption: Workflow for Boiling Point Determination.

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